# Technical Guide: 4-Amino-5-bromonicotinaldehyde Reactivity Profile

**Author**: BenchChem Technical Support Team. **Date**: May 2026

***Compound of Interest***

| | |
|---|---|
| *Compound Name:* | *4-Amino-5-bromonicotinaldehyde* |
| *CAS No.:* | *1289001-34-8* |
| *Cat. No.:* | *B3027462* |

*Get Quote*

## Executive Summary: The "Linchpin" Scaffold

**4-Amino-5-bromonicotinaldehyde** (CAS: 1289001-34-8) represents a "privileged scaffold" in modern heterocyclic chemistry.[1] Its structural uniqueness lies in the convergence of three distinct reactive functionalities on a single pyridine core:

- Nucleophilic Amine (C4): An electron-donating group enabling condensation.[1]
- Electrophilic Aldehyde (C3): An adjacent carbonyl poised for cyclization.
- Halogen Handle (C5): A bromide optimally positioned for late-stage diversification via palladium-catalyzed cross-coupling.[1]

This guide dissects the reactivity profile of this molecule, moving beyond basic properties to explore its utility as a precursor for 1,6-naphthyridines, pyrido[2,3-d]pyrimidines, and kinase inhibitor libraries.

## Chemical Profile & Physical Properties[2][3][4][5]

© 2026 BenchChem. All rights reserved.

| Parameter | Specification |
|---|---|
| IUPAC Name | 4-Amino-5-bromopyridine-3-carbaldehyde |
| CAS Number | 1289001-34-8 |
| Molecular Formula | $C_6H_5BrN_2O$ |
| Molecular Weight | 201.02 g/mol |
| Appearance | Pale yellow to tan solid |
| Solubility | Soluble in DMSO, DMF; sparingly soluble in DCM/MeOH mixtures; insoluble in water.[1] |
| Acidity (pKa) | Amine pKa ~6–7 (estimated); Pyridine N pKa ~3–4. |
| Storage | 2–8°C, under inert atmosphere (Argon/Nitrogen). Aldehyde is oxidation-sensitive.[1] |

## Structural Analysis & Electronic Effects[3]

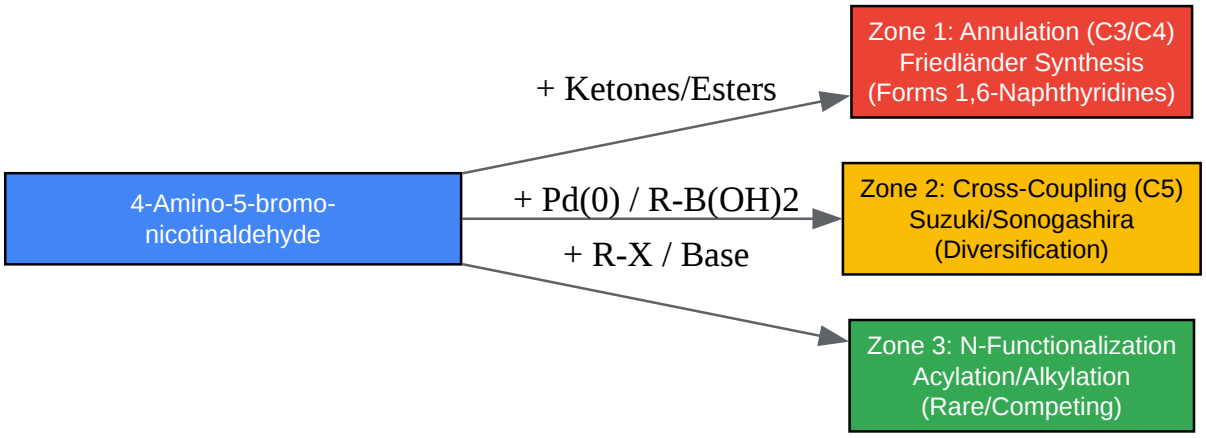
The reactivity of **4-amino-5-bromonicotinaldehyde** is dictated by the push-pull electronics of the pyridine ring:

- The C4-Amino Group: Acts as a strong resonance donor (+M effect), significantly increasing electron density at C3 and C5. This makes the C3-aldehyde less electrophilic than a standard benzaldehyde but highly stable against self-condensation due to resonance stabilization (vinylogous amide character).[1]
- The C3-Aldehyde: Despite the electron donation from the amine, it remains sufficiently reactive for condensation. Its ortho position relative to the amine is the defining feature for annulation reactions.
- The C5-Bromide: Located ortho to the amine and meta to the aldehyde. The electron-rich nature of the ring (due to the amino group) can make oxidative addition of Pd(0) slower compared to electron-deficient pyridines, often requiring specialized ligands (e.g., phosphines like XPhos or SPhos) for efficient coupling.

© 2026 BenchChem. All rights reserved.

# Reactivity Profile: The Three Zones

The molecule's reactivity can be mapped into three distinct zones, allowing for orthogonal functionalization.




Click to download full resolution via product page

Figure 1: Orthogonal reactivity zones of the scaffold.

## Zone 1: The Friedländer & Condensation Vector (C3/C4)

The most critical application of this scaffold is the synthesis of bicyclic heterocycles. The adjacent amino and aldehyde groups form a "dyad" that reacts with active methylene compounds.

- Friedländer Synthesis (1,6-Naphthyridines): Condensation with ketones containing an

  -methylene group yields 1,6-naphthyridines.[1] The mechanism involves an initial aldol-type condensation at the aldehyde followed by intramolecular imine formation (cyclodehydration).

  - Partners: Acetophenones, cyclic ketones (cyclohexanones),

    -keto esters.

  - Catalysis: Base-catalyzed (KOH/EtOH) or Acid-catalyzed (AcOH/reflux).[1]

- Pyrido[2,3-d]pyrimidines: Condensation with urea, thiourea, or guanidine yields the pyrimidine-fused system, a common pharmacophore in oncology (e.g., antifolates).

© 2026 BenchChem. All rights reserved.

## Zone 2: The Bromide Handle (C5)

The C5-position allows for "Late-Stage Functionalization."[1]

- Suzuki-Miyaura Coupling: Ideally performed before cyclization if the cyclization conditions are harsh, or after if the target library requires diverse aryl groups on a fixed bicyclic core.
  - Challenge: The free amine can poison Pd catalysts.
  - Solution: Use of precatalysts (e.g., $Pd(dppf)Cl_2$, $Pd(PPh_3)_4$) and mild bases ($K_2CO_3$ or $Cs_2CO_3$).

## Zone 3: The Pyridine Nitrogen

While less commonly targeted, the pyridine nitrogen can be oxidized to the N-oxide (using mCPBA) to alter solubility or metabolic stability, though this is usually done post-cyclization.

# Experimental Protocols

## Protocol A: Friedländer Synthesis of 1,6-Naphthyridines

This protocol describes the condensation with a methyl ketone to form a substituted naphthyridine. [1, 2]

Reagents:

- **4-Amino-5-bromonicotinaldehyde** (1.0 equiv)[1][2]
- Ketone (e.g., Acetophenone) (1.1 equiv)
- Potassium Hydroxide (KOH) (1.5 equiv) or Piperidine (cat.)
- Ethanol (absolute) (0.5 M concentration)

Procedure:

- Setup: In a round-bottom flask equipped with a reflux condenser, dissolve **4-amino-5-bromonicotinaldehyde** in ethanol.

© 2026 BenchChem. All rights reserved.

- Addition: Add the ketone followed by the base (KOH pellets or catalytic piperidine).
- Reaction: Heat the mixture to reflux (approx. 78°C) for 4–12 hours. Monitor via TLC (typically 50% EtOAc/Hexane) for the disappearance of the aldehyde.
- Workup: Cool to room temperature.
  - If precipitate forms: Filter the solid, wash with cold ethanol and water.
  - If solution remains: Concentrate in vacuo, dilute with water, and extract with dichloromethane (DCM).
- Purification: Recrystallization from EtOH/DMF or flash chromatography (DCM/MeOH gradient).

## Protocol B: Suzuki-Miyaura Cross-Coupling

For installing an aryl group at the C5 position.[1] [3, 4]

Reagents:

- **4-Amino-5-bromonicotinaldehyde** (1.0 equiv)[1][2]
- Aryl Boronic Acid (1.2 equiv)
- $Pd(dppf)Cl_2 \cdot DCM$ (0.05 equiv)
- Potassium Carbonate (2.0 equiv, 2M aqueous solution)
- 1,4-Dioxane (degassed)[1]

Procedure:

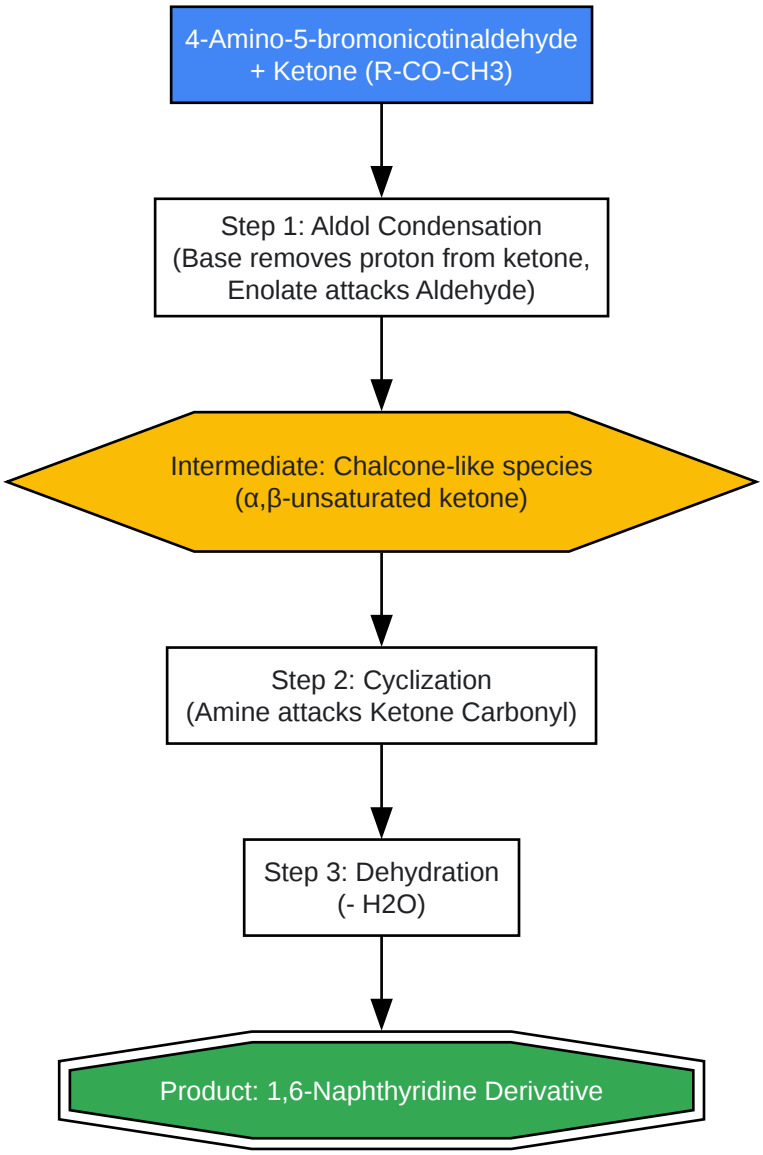
- Inertion: Charge a microwave vial or pressure tube with the bromide, boronic acid, and Pd catalyst. Seal and purge with Argon for 5 minutes.
- Solvation: Add degassed 1,4-dioxane and the aqueous base solution via syringe.
- Reaction: Heat to 90°C (oil bath) or 100°C (microwave) for 1–3 hours.

© 2026 BenchChem. All rights reserved.

- Workup: Filter through a pad of Celite to remove Pd residues. Wash with EtOAc.[3]
- Purification: Concentrate and purify via silica gel chromatography. Note: The aldehyde group can be sensitive; avoid harsh acidic workups.

## Mechanistic Visualization: Friedländer Annulation

The following diagram illustrates the stepwise mechanism for the formation of the 1,6-naphthyridine scaffold, the primary application of this molecule.




Click to download full resolution via product page

© 2026 BenchChem. All rights reserved.

Figure 2: Stepwise mechanism of the Friedländer synthesis converting the scaffold into a bicyclic drug core.[1]

## Safety & Handling Guidelines

- Toxicity: Like many aminopyridines, this compound should be treated as potentially toxic if inhaled or absorbed. Use standard PPE (gloves, goggles, fume hood).
- Stability: The aldehyde moiety is susceptible to air oxidation to the carboxylic acid (4-amino-5-bromonicotinic acid) over time.[1] Store under inert gas (Argon) in a freezer (-20°C) for long-term stability.
- Incompatibility: Avoid strong oxidizing agents and strong acids (which may protonate the amine and deactivate the ring toward coupling).

## References

- Friedländer Synthesis of Naphthyridines
  - Ghorbani-Vaghei, R., & Malaekehpoor, S. M. (2017). "Synthesis of 1,8-naphthyridine derivatives...". Synthesis, 49, 763-769. (General Friedländer methodology applicable to nicotinaldehydes).
  - Source:[1]
- 1,6-Naphthyridine Scaffolds in Drug Discovery
  - "1,6-Naphthyridin-2(1H)-ones: Synthesis and Biomedical Applications".[1] PMC - NCBI.[1]
  - Source:
- Suzuki Coupling of Bromonicotinaldehydes
  - "Application Notes and Protocols for the Suzuki Coupling Reaction of 5-Bromonicotinaldehyde".[1] BenchChem.
  - Source:
- General Reactivity of Amino-Halo-Pyridines

© 2026 BenchChem. All rights reserved.

- "Synthesis of N-Substituted-3-amino-4-halopyridines". NIH Manuscript.
- Source:

- Compound Data & Safety
  - BLD Pharm Product Data: **4-Amino-5-bromonicotinaldehyde** (CAS 1289001-34-8).[1][2][4]
  - Source:

***Need Custom Synthesis?***

*BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.*

*Email: info@benchchem.com or Request Quote Online.*

## Sources


- 1. 52834-08-9|4-Amino-5-bromonicotinic acid|BLD Pharm [bldpharm.com]
- 2. 113118-81-3|5-Bromonicotinaldehyde|BLD Pharm [bldpharm.com]
- 3. Organic Syntheses Procedure [orgsyn.org]
- 4. echemi.com [echemi.com]

- To cite this document: BenchChem. [Technical Guide: 4-Amino-5-bromonicotinaldehyde Reactivity Profile]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3027462/docs#technical-guide-4-amino-5-bromonicotinaldehyde-reactivity-profile]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

© 2026 BenchChem. All rights reserved.

**Technical Support:**The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

**Need Industrial/Bulk Grade?** Request Custom Synthesis Quote

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.